

An In-depth Technical Guide to the Basic Reaction Mechanisms of 2-Nitrophenylhydrazine

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Compound of Interest

Compound Name: 2-Nitrophenylhydrazine

Cat. No.: B1229437

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental reaction mechanisms of **2-nitrophenylhydrazine**, a versatile reagent in organic synthesis. The document details its synthesis, key reactions, and applications, with a focus on providing actionable experimental protocols and quantitative data to support research and development in chemistry and drug discovery.

Physicochemical and Spectroscopic Data

2-Nitrophenylhydrazine is a crystalline solid, the physical and spectroscopic properties of which are essential for its identification and use in synthesis.

Table 1: Physicochemical Properties of **2-Nitrophenylhydrazine**

Property	Value	Reference
CAS Number	3034-19-3	[1]
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[1]
Molecular Weight	153.14 g/mol	[1]
Appearance	Amber powder/solid	[1]
Melting Point	91-93 °C	[1]
Storage Temperature	2-8°C	[1]

Table 2: Spectroscopic Data for **2-Nitrophenylhydrazine** Hydrochloride (in DMSO-d₆)

Note: Data is for the hydrochloride salt, which is commonly used. Shifts for the free base may vary slightly.

¹ H NMR	Chemical Shift (ppm)	Assignment
Aromatic	8.16	H-3 (dd, ortho to -NO ₂)
Aromatic	7.76	H-5 (td)
Aromatic	7.39	H-6 (dd, ortho to -NHNH ₃ ⁺)
Aromatic	7.10	H-4 (td)
Hydrazine	10.6	-NH-Ar
Hydrazine	9.25	-NH ₃ ⁺

Reference for NMR data:[2]

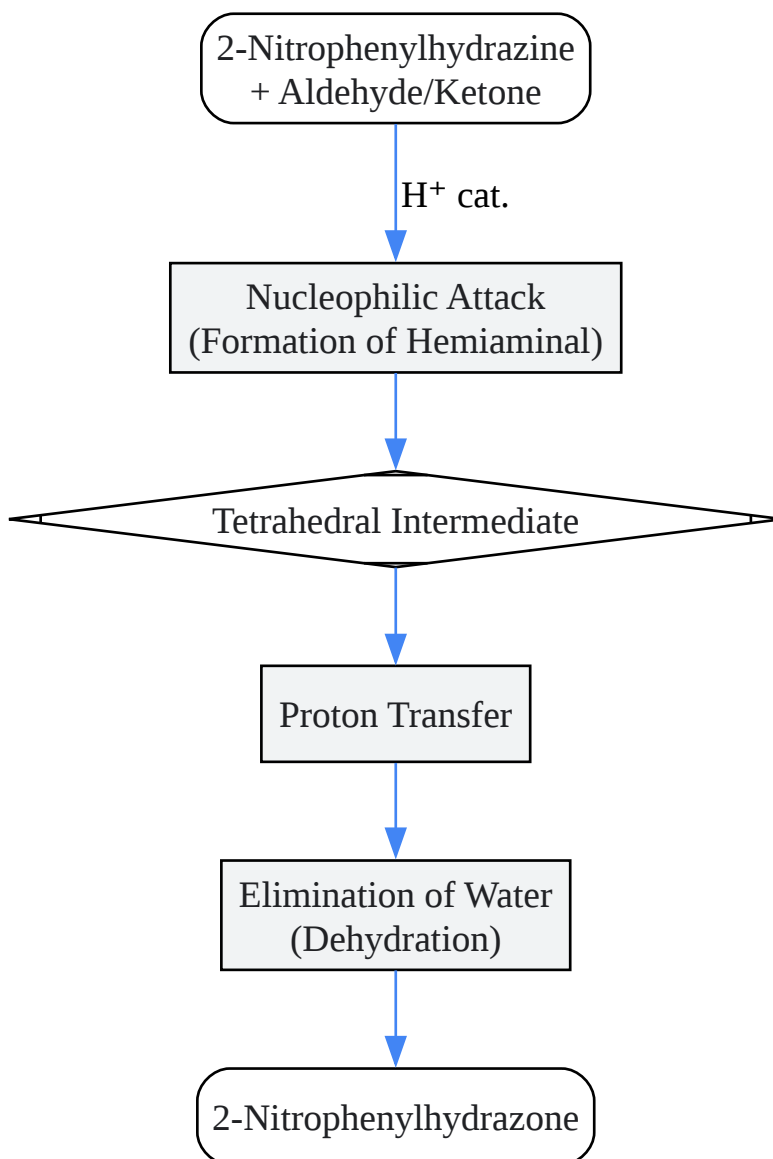
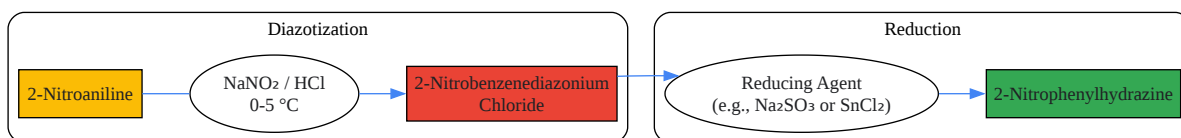
Synthesis of 2-Nitrophenylhydrazine

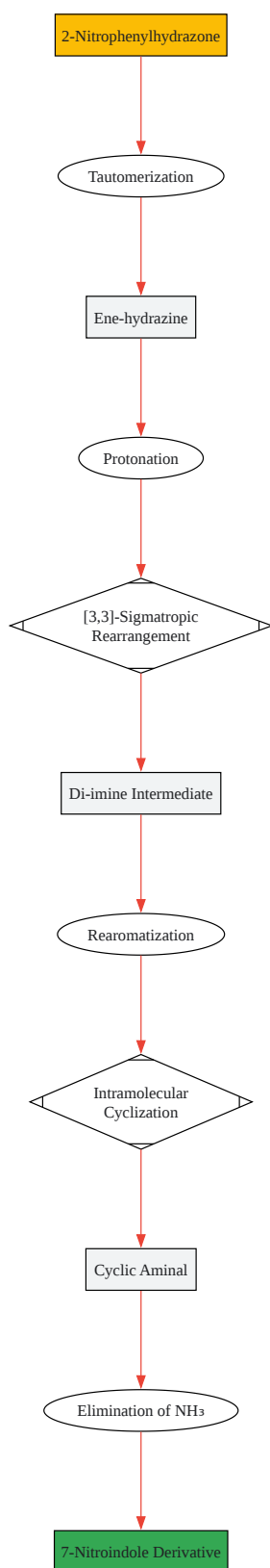
The most common laboratory synthesis of **2-nitrophenylhydrazine** starts from 2-nitroaniline. The process involves a diazotization reaction followed by a reduction of the resulting diazonium salt.

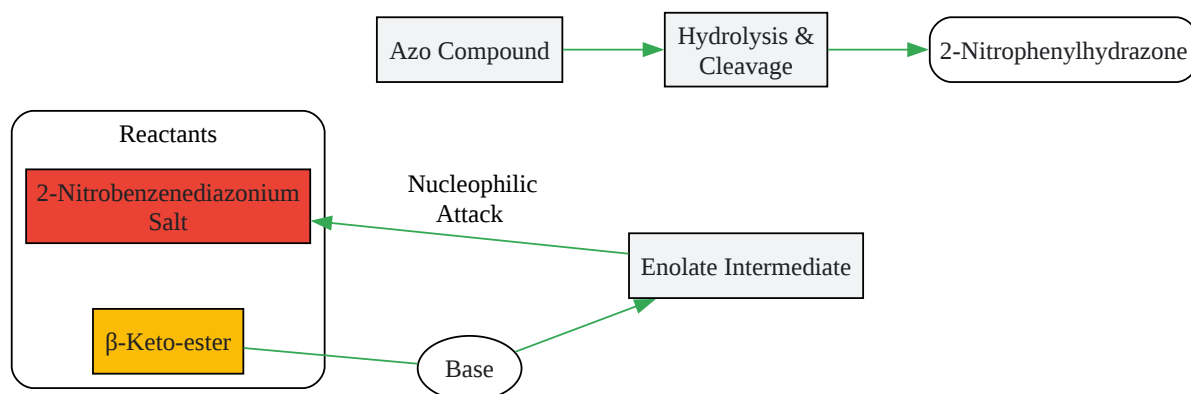
Reaction Mechanism

The synthesis proceeds in two main steps:

- **Diazotization:** 2-nitroaniline is treated with nitrous acid (generated in situ from sodium nitrite and a strong acid like HCl) at low temperatures (0-5 °C) to form the 2-nitrobenzenediazonium salt.
- **Reduction:** The diazonium salt is then reduced to the corresponding hydrazine. A common reducing agent for this transformation is sodium sulfite or stannous chloride in an acidic medium.







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References

- 1. 3034-19-3 CAS MSDS (2-Nitrophenylhydrazine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 2-Nitrophenylhydrazine hydrochloride(6293-87-4) 13C NMR [m.chemicalbook.com]
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